

An Evolutionary Comparison of Sp100 Orthologs: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Sp100 protein*

CAS No.: 135844-47-2

Cat. No.: B1178982

[Get Quote](#)

Prepared for: Researchers, scientists, and drug development professionals

This guide provides an in-depth evolutionary comparison of Sp100 orthologs, offering a valuable resource for understanding the functional conservation and divergence of this critical nuclear protein. Sp100, a key component of the PML nuclear bodies, plays a significant role in transcriptional regulation, innate immunity, and as an antiviral factor.^[1] This comparison guide summarizes quantitative data, details experimental methodologies, and provides visual representations of protein architecture and evolutionary relationships to facilitate further research and drug development efforts.

Comparative Analysis of Sp100 Orthologs

The **Sp100 protein** family is characterized by a conserved set of functional domains that mediate its localization, protein-protein interactions, and regulatory functions. To understand the evolutionary conservation of Sp100, orthologous protein sequences from a range of vertebrate species were analyzed.

Domain Architecture Across Species

The domain architecture of Sp100 orthologs was predicted using the InterProScan tool. The presence of key domains, including the HSR (Sp100, AIRE-1, NucP41/75, DEAF-1), SAND (Sp100, AIRE-1, NucP41/75, DEAF-1), PHD (Plant Homeodomain), and Bromodomain, was assessed across various species.

Species	HSR Domain	SAND Domain	PHD Finger	Bromodomain
Homo sapiens (Human)	✓	✓	✓	✓
Pan troglodytes (Chimpanzee)	✓	✓	✓	✓
Macaca mulatta (Rhesus Macaque)	✓	✓	✓	✓
Mus musculus (Mouse)	✓	✓	✓	✓
Rattus norvegicus (Rat)	✓	✓	✓	✓
Bos taurus (Cow)	✓	✓	✓	✓
Gallus gallus (Chicken)	✓	✓	✗	✗
Xenopus laevis (Frog)	✓	✓	✗	✗
Danio rerio (Zebrafish)	✓	✓	✗	✗

Table 1: Conservation of Key Functional Domains in Sp100 Orthologs. The presence (✓) or absence (✗) of major domains was determined by protein sequence analysis.

Sequence Identity Matrix

To quantify the degree of conservation at the amino acid level, a pairwise sequence identity matrix was generated using Clustal Omega. The full-length protein sequences of Sp100

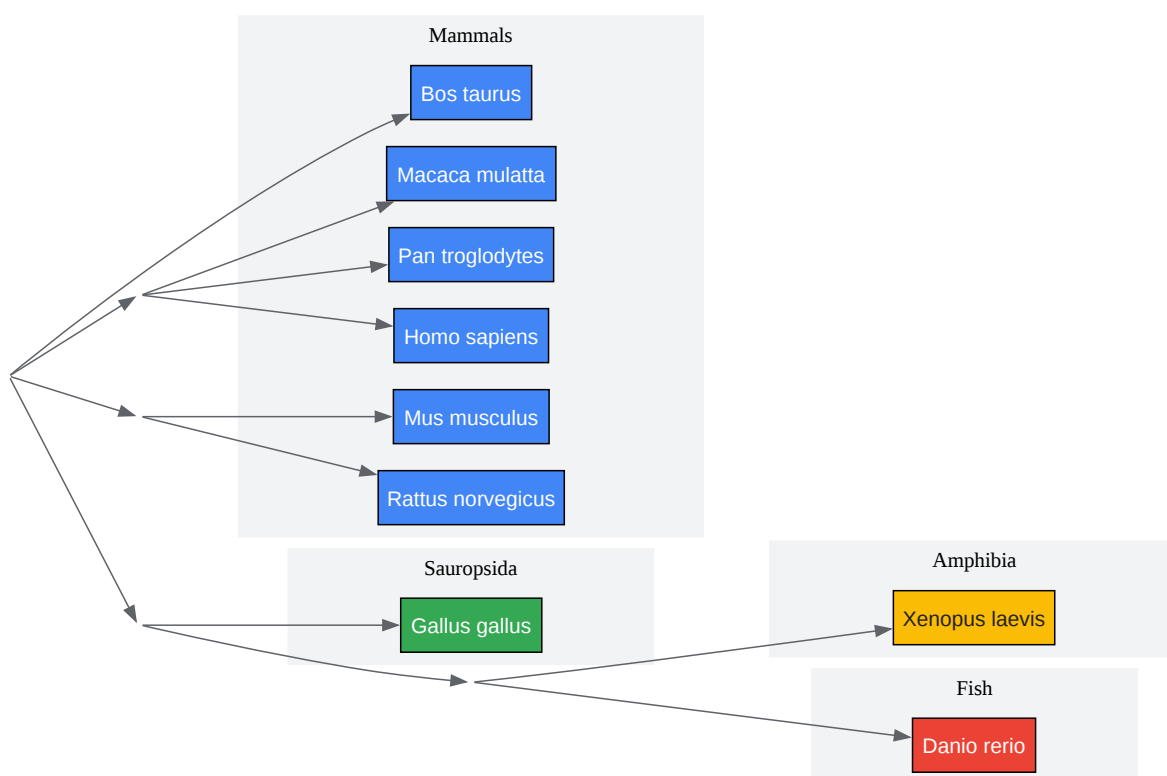
orthologs were aligned, and the percentage identity was calculated for each pair.

Species	H. sapiens	P. troglodytes	M. mulatta	M. musculus	R. norvegicus	B. taurus	G. gallus	X. laevis	D. rerio
H. sapiens	100%	99.1%	95.2%	68.7%	67.9%	80.1%	55.4%	52.1%	48.3%
P. troglodytes		100%	95.8%	68.1%	80.3%	55.6%	52.3%	48.5%	
M. mulatta			100%	81.5%	56.1%	53.0%	49.1%		
M. musculus				100%	55.9%	51.7%			
R. norvegicus					100%				
B. taurus						100%			
G. gallus							100%		
X. laevis								100%	
D. rerio									100%

Table 2: Pairwise Sequence Identity of Sp100 Orthologs. Values represent the percentage of identical amino acids between the aligned full-length protein sequences.

Phylogenetic Analysis

A phylogenetic tree was constructed to visualize the evolutionary relationships between the Sp100 orthologs. The tree was generated based on the multiple sequence alignment of the full-length protein sequences.

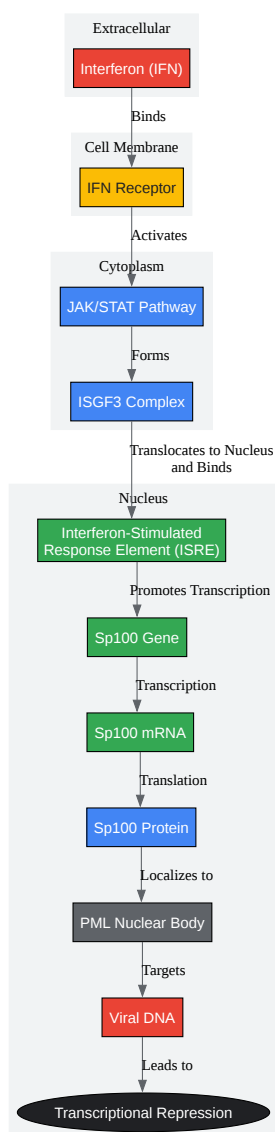


[Click to download full resolution via product page](#)

Caption: Phylogenetic tree of Sp100 orthologs.

Sp100 in Interferon Signaling

Sp100 is an interferon-stimulated gene (ISG), and its expression is upregulated in response to viral infections as part of the innate immune response.[2] The following diagram illustrates the signaling pathway leading to Sp100 induction and its subsequent antiviral activities.



[Click to download full resolution via product page](#)

Caption: Sp100 induction by interferon signaling.

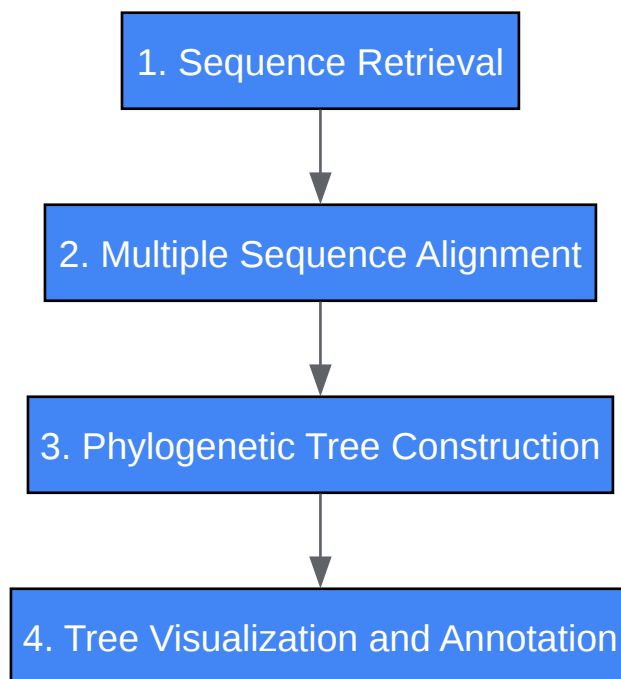
Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below to ensure reproducibility.

Protocol for Phylogenetic Analysis of Sp100 Orthologs

Objective: To reconstruct the evolutionary history of **Sp100 proteins**.

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for phylogenetic analysis.

Methodology:

- Sequence Retrieval:
 - Obtain FASTA formatted protein sequences of Sp100 orthologs from the National Center for Biotechnology Information (NCBI) and UniProt databases.
- Multiple Sequence Alignment (MSA):
 - Perform a multiple sequence alignment of the retrieved **Sp100 protein** sequences using a tool such as Clustal Omega.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - The alignment is crucial for identifying conserved regions and calculating evolutionary distances.
- Phylogenetic Tree Construction:

- Use the generated MSA as input for a phylogenetic tree construction tool like PhyML or a web-based service such as "Simple Phylogeny".
- Employ a suitable substitution model (e.g., JTT, WAG) and statistical method (e.g., Maximum Likelihood, Neighbor-Joining).
- Tree Visualization and Annotation:
 - Visualize the resulting phylogenetic tree using a tool like iTOL (Interactive Tree Of Life) or FigTree.
 - Annotate the tree with species names, bootstrap values, and other relevant information.

Protocol for Sp100 Domain Architecture Prediction

Objective: To identify and compare the functional domains of Sp100 orthologs.

Methodology:

- Input Sequences:
 - Provide the FASTA formatted protein sequences of Sp100 orthologs as input.
- Domain Prediction:
 - Submit the sequences to a protein domain prediction server such as InterProScan.[\[2\]](#)[\[5\]](#)
 - This tool integrates multiple databases to provide a comprehensive analysis of protein families, domains, and sites.
- Data Analysis and Comparison:
 - Analyze the output to identify the presence, absence, and relative positions of key domains (HSR, SAND, PHD, Bromodomain) in each ortholog.
 - Tabulate the results for easy comparison across species.

Protocol for Pairwise Sequence Identity Calculation

Objective: To quantify the amino acid sequence similarity between Sp100 orthologs.

Methodology:

- Input Sequences:
 - Use the same set of FASTA formatted Sp100 ortholog sequences.
- Pairwise Alignment:
 - Utilize a multiple sequence alignment tool like Clustal Omega, which also calculates a percent identity matrix as part of its output.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Matrix Generation:
 - Extract the percent identity matrix from the alignment results.
 - This matrix provides a quantitative measure of the evolutionary distance between each pair of sequences.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. clustal.org](http://clustal.org) [\[clustal.org\]](http://clustal.org)
- [2. InterProScan -- protein domains identifier | HSLS](http://hslls.pitt.edu) [\[hslls.pitt.edu\]](http://hslls.pitt.edu)
- [3. Clustal - Wikipedia](http://en.wikipedia.org) [\[en.wikipedia.org\]](http://en.wikipedia.org)
- [4. ebi.ac.uk](http://ebi.ac.uk) [\[ebi.ac.uk\]](http://ebi.ac.uk)
- [5. InterPro](http://ebi.ac.uk) [\[ebi.ac.uk\]](http://ebi.ac.uk)
- To cite this document: BenchChem. [An Evolutionary Comparison of Sp100 Orthologs: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1178982/docs#an-evolutionary-comparison-of-sp100-orthologs-a-guide-for-researchers\]](https://www.benchchem.com/product/b1178982/docs#an-evolutionary-comparison-of-sp100-orthologs-a-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)